

# A Comparative Guide to Serum and Urine Levels of p-Hydroxyphenyllactic Acid

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## Compound of Interest

Compound Name: (+-)-3-(4-Hydroxyphenyl)lactic acid

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For researchers and professionals in drug development and clinical science, understanding the relationship between serum and urine levels of key biomarkers is crucial for pharmacokinetic studies, disease monitoring, and assessing metabolic pathways. This guide provides a comparative overview of p-hydroxyphenyllactic acid (HPLA) levels in serum and urine, supported by experimental data and detailed methodologies.

While studies have established robust methods for the simultaneous quantification of HPLA in both serum and urine, a definitive statistical correlation coefficient between the two has not been explicitly reported in the reviewed literature. However, by examining the concentration ranges and the methodologies for their measurement in parallel, we can infer the dynamics of HPLA distribution and excretion.

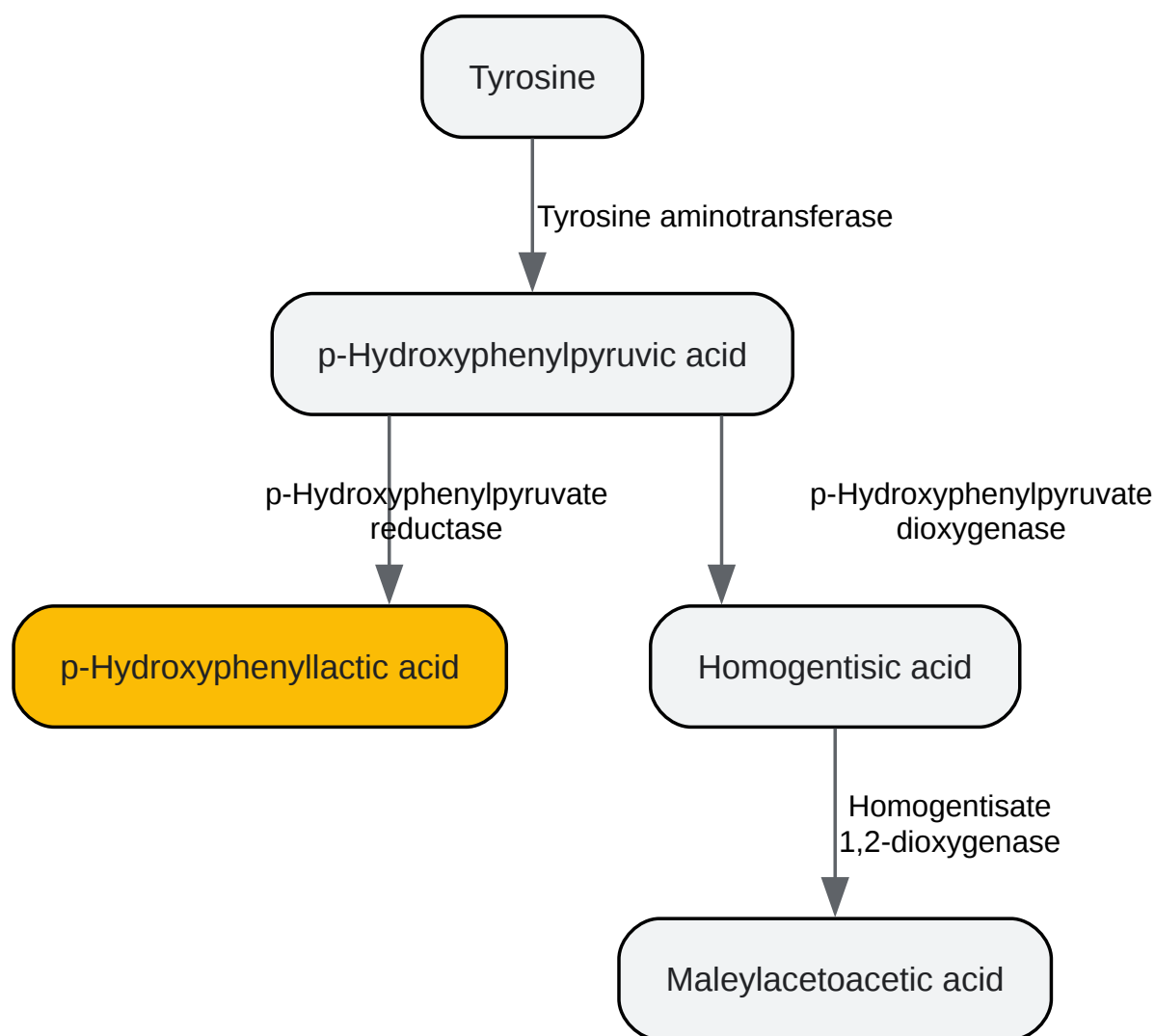
## Quantitative Data Comparison

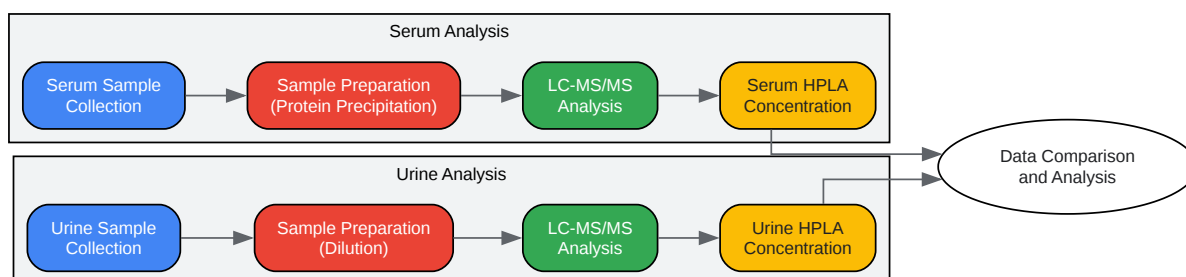
The following table summarizes the concentration ranges of p-hydroxyphenyllactic acid observed in serum and urine from a study on patients with Alkaptonuria (AKU), a condition known to affect tyrosine metabolism. This data, derived from a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method, provides a basis for comparing the levels in these two critical biological matrices.<sup>[1][2][3]</sup>

Parameter	Serum	Urine
Analyte	p-Hydroxyphenyllactic Acid (HPLA)	p-Hydroxyphenyllactic Acid (HPLA)
Patient Population	Alkaptonuria (AKU)	Alkaptonuria (AKU)
Measuring Range	5–500 µmol/L	20–20,000 µmol/L
Intra-assay Precision (%CV)	<10.9%	<5%
Inter-assay Precision (%CV)	<10.6%	<9%
Intra-assay Accuracy	96.6%–110.5%	96.6%–110.5%
Inter-assay Accuracy	96.6%–110.5%	96.6%–110.5%

## Metabolic Pathway of p-Hydroxyphenyllactic Acid

p-Hydroxyphenyllactic acid is a metabolite of the amino acid tyrosine. Its formation is part of the normal tyrosine catabolism pathway. Elevated levels can be indicative of certain metabolic disorders, such as tyrosinemia and phenylketonuria. The diagram below illustrates the biochemical pathway leading to the formation of HPLA.





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## References

- 1. Method development and validation for analysis of phenylalanine, 4-hydroxyphenyllactic acid and 4-hydroxyphenylpyruvic acid in serum and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Method development and validation for analysis of phenylalanine, 4-hydroxyphenyllactic acid and 4-hydroxyphenylpyruvic acid in serum and urine - PMC [pmc.ncbi.nlm.nih.gov]
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